

Lumogallion: A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Core Compound Details

Lumogallion is a highly sensitive fluorescent reagent primarily utilized for the detection of metal ions, most notably aluminum (Al³⁺) and gallium (Ga³⁺). Its chemical structure allows it to form stable, fluorescent complexes with these ions, enabling their quantification and visualization in a variety of samples.

Identifier	Value
CAS Number	4386-25-8
Molecular Formula	C12H9CIN2O6S

Physicochemical and Spectroscopic Properties

Lumogallion's utility as a fluorescent probe is defined by its specific excitation and emission characteristics upon binding to target metal ions. The table below summarizes key quantitative data related to its use in aluminum detection.



Parameter	Value	Reference
Molar Mass	344.73 g/mol	N/A
Excitation Wavelength (Al³+ complex)	~500 nm	[1]
Emission Wavelength (Al³+ complex)	~590 nm	[1]
Detection Limit for Aluminum in Water	As low as 0.7 nM	[2]
Optimal pH for Al³+ Complex Formation	5.2	[3]

Experimental Protocols

The following sections provide detailed methodologies for the detection of aluminum in various sample types using **Lumogallion**.

General Protocol for Aluminum Detection in Aqueous Samples

This protocol outlines the fundamental steps for the fluorometric determination of aluminum in water samples.

Materials:

- Lumogallion stock solution
- Acetate buffer (0.1 M, pH 5.2)[3]
- Sample containing unknown aluminum concentration
- Fluorometer or confocal laser microscope

Procedure:



- Prepare a working solution of Lumogallion by dissolving it in the 0.1 M acetate buffer.
- Incubate the sample with the Lumogallion solution (e.g., 10 μM final concentration) for 60 minutes in the dark.
- If necessary, wash the sample with acetate buffer to remove unbound **Lumogallion**.
- Measure the fluorescence intensity using a fluorometer or visualize the complex using a confocal laser microscope with an excitation wavelength of approximately 488 nm and an emission detection range centered around 520-590 nm.

Staining of Aluminum in Plant Root Tissues

This method is adapted for the visualization of aluminum accumulation in plant root cells.

Materials:

- Plant seedlings
- Aluminum chloride (AlCl₃) solution for treatment
- 0.1 M Acetate buffer (pH 5.2)
- Lumogallion staining solution (10 μM in acetate buffer)
- Fixative solution (e.g., 2.5% paraformaldehyde in MOPS buffer)
- Confocal laser microscope

Procedure:

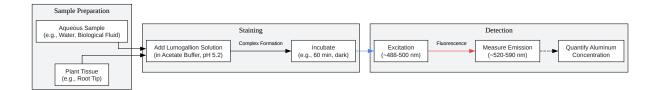
- Treat plant seedlings with the desired concentration of AlCl₃ for a specific duration.
- Excise root tips and wash them thoroughly with the nutrient medium or buffer to remove external aluminum.
- Fix the root tips in the fixative solution for 12 hours at 4°C.
- Wash the fixed root tips with buffer to remove the fixative.



- Stain the root sections with the 10 μ M **Lumogallion** solution for 60 minutes at 50°C in the dark.
- Rinse the stained sections twice with acetate buffer for 15 minutes each.
- Mount the sections on a slide and observe under a confocal laser microscope using appropriate filter sets (e.g., excitation at 488 nm and emission at 505-550 nm).

Detection Mechanism and Workflow

Lumogallion does not participate in a biological signaling pathway in the traditional sense. Instead, its utility is based on a direct chemical interaction with the target ion. The workflow for its use in aluminum detection is a straightforward process of binding and subsequent fluorescence measurement.



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Caption: Experimental workflow for aluminum detection using **Lumogallion**.

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